

Quantitative Efficacy Data in Different Populations

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Empagliflozin

CAS No.: 864070-44-0

Cat. No.: S548751

[Get Quote](#)

The table below summarizes the effects of **empagliflozin** on serum uric acid (SUA) levels and related clinical outcomes from key clinical trials and analyses.

Study Population	Trial / Analysis Name	Key Uric Acid-Related Findings	Clinical Outcome Effects
Type 2 Diabetes (T2D)	EMPA-REG OUTCOME Post-Hoc Analysis [1]	SUA reduction vs. placebo at 52 weeks: -0.37 mg/dL (95% CI: -0.42, -0.31); Greater effect with baseline SUA \geq 7.0 mg/dL: -0.56 mg/dL [1].	Hazard Ratio (HR) for new gout episode/antigout Rx: 0.67 (95% CI: 0.53, 0.85) [1].
Heart Failure with Reduced Ejection Fraction (HFrEF)	EMPEROR-Reduced Analysis [2]	SUA reduction vs. placebo at 4 weeks: -1.11 mg/dL; effect sustained during follow-up [2].	HR for clinical hyperuricemia events: 0.68 (95% CI: 0.52, 0.89) [2].

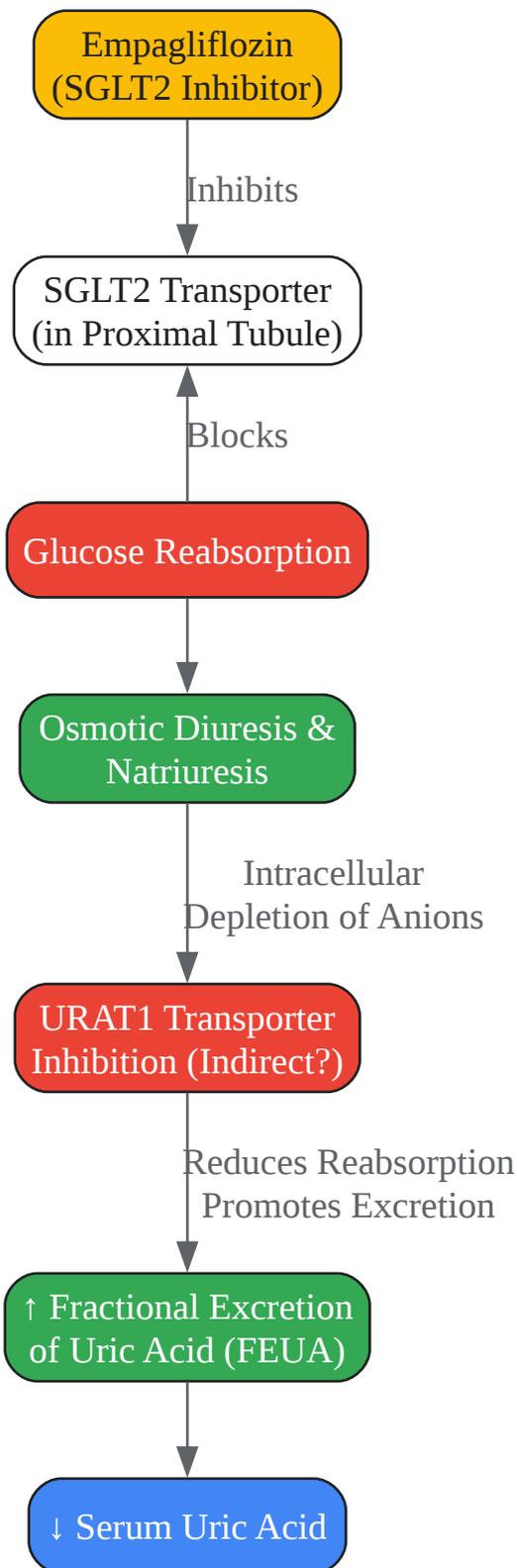
Study Population	Trial / Analysis Name	Key Uric Acid-Related Findings	Clinical Outcome Effects
Acute Decompensated Heart Failure (ADHF)	EMPAG-HF Trial [3]	SUA decreased with empagliflozin vs. increased with placebo during 5-day treatment; difference statistically significant at days 3-5 [3].	Prevents SUA rise during decongestive therapy, potentially avoiding acute gout and renal impairment [3].
Non-Diabetic Kidney Stone Patients	SWEETSTONE Trial [4]	In uric acid stone formers: Plasma UA reduced by -31% (95% CI: -38%, -23%) vs. placebo [4].	Significant reduction in urine relative supersaturation for uric acid stones [4].

Mechanism of Action and Experimental Protocols

Empagliflozin's uricosuric effect is central to its action, and clinical trials have rigorously documented this through specific protocols.

Proposed Mechanism of Uric Acid Excretion

The following diagram illustrates the primary mechanism by which **empagliflozin** enhances uric acid excretion, based on clinical trial findings.



[Click to download full resolution via product page](#)

Empagliflozin promotes uric acid excretion via indirect URAT1 inhibition.

Key Experimental Protocols

The data in the table and the mechanism above are derived from robust clinical trial designs.

- **EMPA-REG OUTCOME & Post-Hoc Analysis [1]:**
 - **Population:** 7,020 patients with T2D and high cardiovascular risk.
 - **Intervention:** **Empagliflozin** (10 mg or 25 mg) vs. placebo.
 - **Measurements:** Serum uric acid levels tracked over time. A composite gout outcome (new gout episode or new antigout medication prescription) was analyzed using **Cox proportional hazards models**.
- **EMPEROR-Reduced Analysis [2]:**
 - **Population:** 3,676 patients with HFrEF.
 - **Intervention:** **Empagliflozin** 10 mg vs. placebo.
 - **Measurements:** Serum uric acid measured centrally at baseline, 4 weeks, 12 weeks, and then every 6 months. Hyperuricemia events (acute gout, gouty arthritis, or new urate-lowering therapy) were aggregated.
- **EMPAG-HF Trial [3]:**
 - **Design:** Prospective, double-blind, placebo-controlled.
 - **Population:** 60 patients with ADHF, randomized within 12 hours of admission.
 - **Intervention:** **Empagliflozin** 25 mg or placebo for 5 days, in addition to standard diuretic therapy.
 - **Measurements:** **Serum and urine uric acid** were measured daily during treatment and at 30-day follow-up to calculate fractional excretion.
- **SWEETSTONE Trial [4]:**
 - **Design:** Randomized, double-blind, placebo-controlled, single-center **crossover phase 2 trial**.
 - **Population:** 53 non-diabetic adults with calcium (n=28) or uric acid (n=25) kidney stones.
 - **Intervention:** **Empagliflozin** 25 mg or placebo for 2 weeks each, in a crossover manner.
 - **Primary Outcome:** Change in **urine relative supersaturation ratios (RSRs)**, a validated surrogate for kidney stone recurrence risk.

Clinical Relevance and Research Implications

The uric acid-lowering effect of **empagliflozin** is not just a biomarker finding but has direct clinical relevance.

- **Cardiorenal Benefits:** In HFREF, the reduction in hyperuricemia events occurred alongside well-established benefits on heart failure hospitalizations and mortality. While the primary benefit of **empagliflozin** was independent of baseline uric acid, a significant interaction was found for mortality outcomes, suggesting a more pronounced effect in patients with high uric acid [2].
- **Expanding Therapeutic Indications:** The **SWEETSTONE** trial provides strong proof-of-concept that **empagliflozin** significantly reduces the driving force for uric acid stone formation in non-diabetic patients [4]. This highlights its potential for **drug repurposing** in nephrolithiasis prevention.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Empagliflozin and uric acid metabolism in diabetes: A post ... [pubmed.ncbi.nlm.nih.gov]
2. Lower serum uric acid and hyperuricemia events with ... [pace-cme.org]
3. Effects of empagliflozin on uric acid levels during acute ... [pmc.ncbi.nlm.nih.gov]
4. Empagliflozin in nondiabetic individuals with calcium and ... [nature.com]

To cite this document: Smolecule. [Quantitative Efficacy Data in Different Populations]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548751#empagliflozin-effect-on-serum-uric-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com